

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Bromophenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromophenylacetic acid

Cat. No.: B057240

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For Immediate Reference: Key Safety and Logistical Information for **2-Bromophenylacetic Acid**

This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **2-Bromophenylacetic acid**. By adhering to these protocols, you can mitigate risks and ensure a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromophenylacetic acid** is provided below for easy reference.

Property	Value
Molecular Formula	C8H7BrO2
Molecular Weight	215.04 g/mol [1] [2] [3]
CAS Number	18698-97-0 [2] [3] [4]
EC Number	242-509-2 [2] [3] [5]
Appearance	Beige to white or off-white crystalline powder [4] [6]
Melting Point	110-118 °C

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromophenylacetic acid is a hazardous substance that requires careful handling. The primary hazards include:

- Skin Irritation: Causes skin irritation.[2][4][5] Some sources indicate it may cause severe skin burns.[1]
- Eye Irritation: Causes serious eye irritation.[2][4][5] Some sources indicate it may cause severe eye damage.[1]
- Respiratory Irritation: May cause respiratory irritation.[2][4]

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling **2-Bromophenylacetic acid**:

PPE Category	Specification
Hand Protection	Protective gloves (chemically compatible).
Eye Protection	Goggles or safety glasses with side shields (European standard - EN 166).[4]
Skin and Body	Wear appropriate protective gloves and clothing to prevent skin exposure.[4] A lab coat is recommended.
Respiratory	A NIOSH/MSHA or European Standard EN 136 approved respirator (such as a dust mask type N95) should be used if exposure limits are exceeded or if ventilation is inadequate, especially for large scale operations or in case of emergency.[3][4]

Operational Plan: Standard Handling Protocol

Engineering Controls:

- Work in a well-ventilated area.[4]
- Use a local exhaust ventilation system to control dust.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[4]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare your workspace by ensuring it is clean and uncluttered.
- Weighing: When weighing the solid, perform this task in a ventilated enclosure (e.g., a fume hood) to minimize dust inhalation.
- Transfer: Use appropriate tools (e.g., spatula, scoop) to transfer the chemical. Avoid generating dust.
- In Use: If heating the substance, do so in a well-ventilated area and be aware that thermal decomposition can release irritating gases and vapors.[4]
- Post-Handling: After handling, wash your hands and any exposed skin thoroughly.[2][4][5] Decontaminate all equipment and the work area.

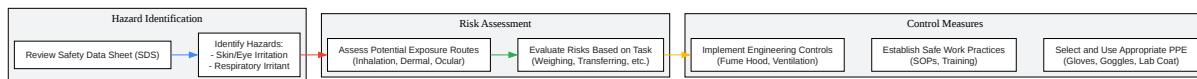
Disposal Plan

All waste materials containing **2-Bromophenylacetic acid** must be treated as hazardous waste.

- Solid Waste: Collect solid residues and contaminated materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed container.
- Liquid Waste: If dissolved in a solvent, collect the solution in a labeled, sealed, and appropriate hazardous waste container.
- Disposal: Dispose of all waste through an approved waste disposal plant, following all local, state, and federal regulations.[4]

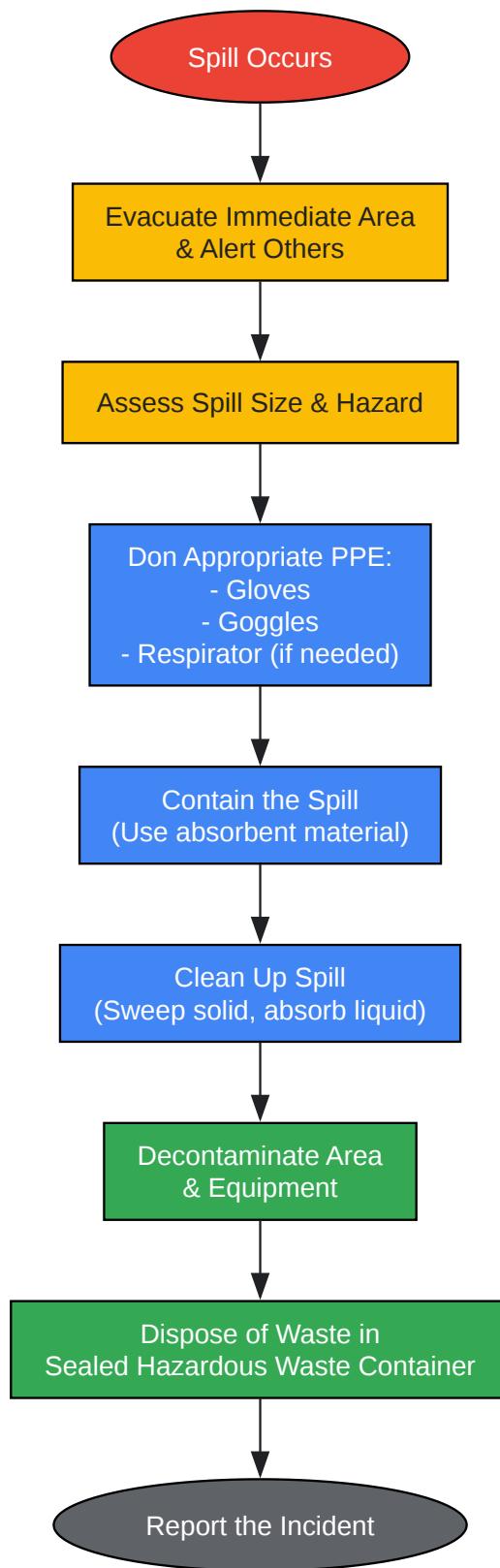
Visual Workflow Guides

The following diagrams provide a clear, step-by-step visual guide for critical safety procedures.



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Caption: Logical workflow for hazard identification, risk assessment, and control.



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Caption: Step-by-step workflow for responding to a chemical spill.

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